

Ethyl ethanesulfonate CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl ethanesulfonate*

Cat. No.: *B155355*

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An In-depth Technical Guide to **Ethyl Ethanesulfonate**

CAS Number: 1912-30-7

This guide provides a comprehensive technical overview of **ethyl ethanesulfonate**, a significant reagent in organic synthesis. It is tailored for researchers, scientists, and professionals in drug development, offering insights into its chemical properties, synthesis, applications, and critical safety protocols.

Core Chemical Identity and Properties

Ethyl ethanesulfonate, identified by the CAS number 1912-30-7, is an organic compound classified as a sulfonate ester.^[1] It is structurally characterized by an ethyl group attached to an ethanesulfonate moiety.^[1] This structure imparts a notable reactivity, particularly towards nucleophiles, making it a valuable alkylating agent in synthetic chemistry.^[2] Under standard conditions, it exists as a colorless to pale yellow liquid with a distinct odor.^{[1][2]}

Physicochemical Data Summary

For ease of reference, the key physical and chemical properties of **ethyl ethanesulfonate** are summarized in the table below.

Property	Value	Source(s)
CAS Number	1912-30-7	[1] [3] [4]
Molecular Formula	C ₄ H ₁₀ O ₃ S	[1] [3]
Molecular Weight	138.19 g/mol	[3]
Appearance	Clear, colorless to slightly yellowish liquid	[1] [2] [5]
Boiling Point	198°C (approx.)	[2]
Density	~1.11 g/cm ³	[2] [6]
Solubility	Soluble in polar organic solvents	[1]
SMILES	CCOS(=O)(=O)CC	
InChI Key	PPCXFTKZPBHXIW-UHFFFAOYSA-N	[1]

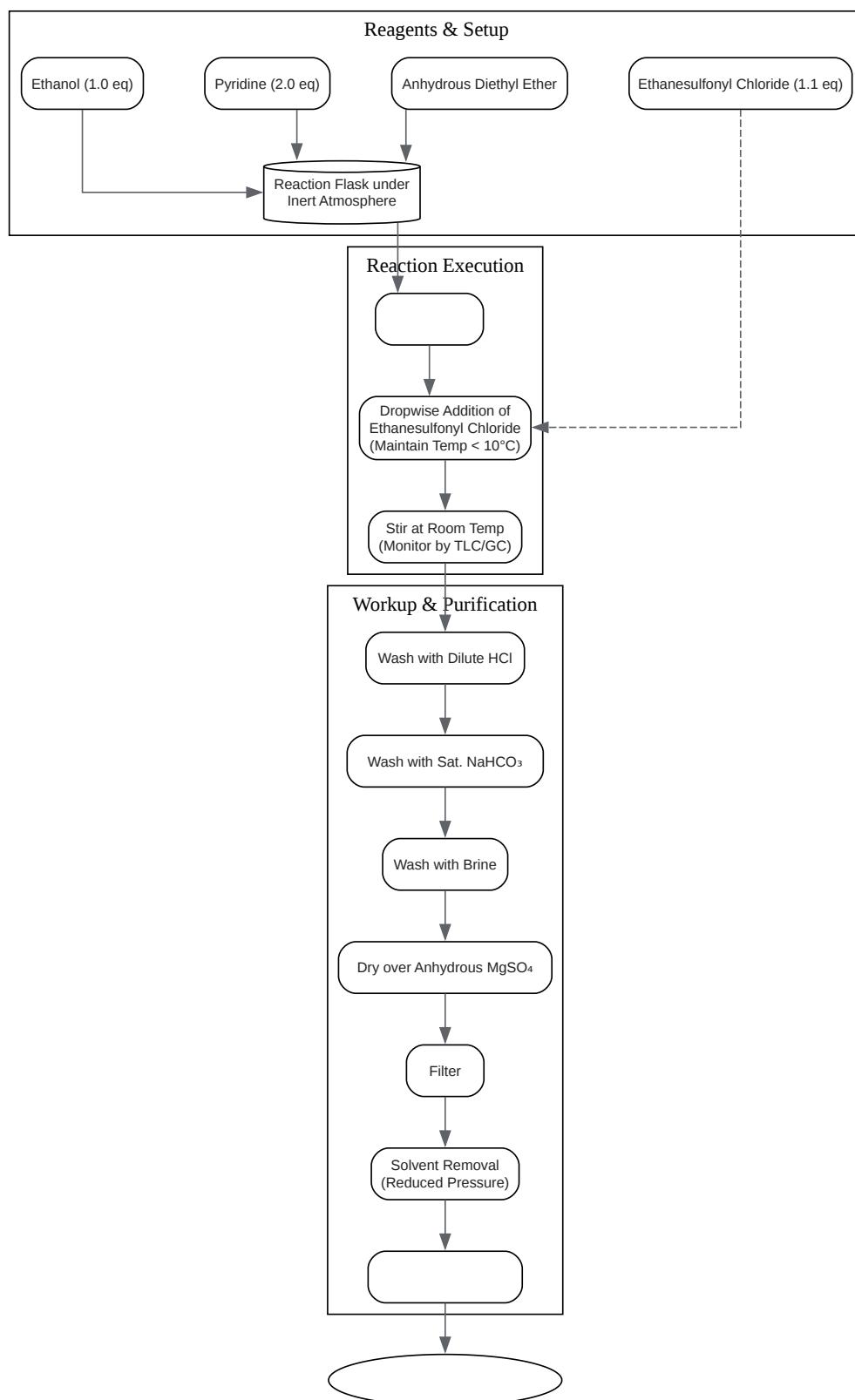
Synthesis of Ethyl Ethanesulfonate: A Laboratory Protocol

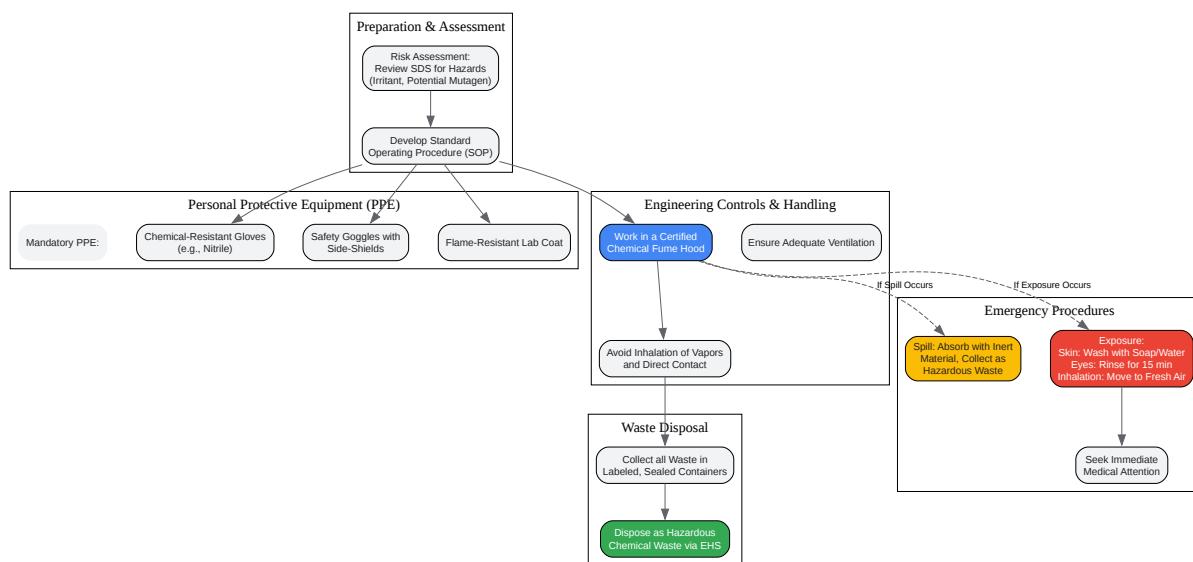
The most prevalent laboratory-scale synthesis of **ethyl ethanesulfonate** involves the esterification of ethanesulfonyl chloride with ethanol.[\[7\]](#) The reaction necessitates the presence of a non-nucleophilic base to neutralize the hydrogen chloride (HCl) byproduct, which would otherwise protonate the ethanol, rendering it less reactive.[\[7\]](#)

Core Reaction Mechanism

The synthesis is a nucleophilic acyl substitution where the hydroxyl group of ethanol attacks the electrophilic sulfur atom of ethanesulfonyl chloride. A base, typically pyridine or triethylamine, facilitates the reaction by scavenging the HCl produced.

Experimental Workflow Diagram



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Sources

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- To cite this document: BenchChem. [Ethyl ethanesulfonate CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155355#ethyl-ethanesulfonate-cas-number>]

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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